Comparative Guide: Mass Spectrometry Fragmentation of Tributyl(but-3-enyl)stannane[1]

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Compound of Interest	
Compound Name:	*(but-3-en-1-yl)tributylstannane*
CAS No.:	*36635-36-6*
Cat. No.:	*B6270405*

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Executive Summary

Tributyl(but-3-enyl)stannane (CAS: 76505-19-6) is a critical reagent in organic synthesis, primarily utilized for radical-mediated homoallylation reactions.[1] Unlike its lower homologue, allyltributylstannane, the but-3-enyl variant possesses a homoallylic chain, altering its reactivity and, crucially, its mass spectrometric fingerprint.

This guide objectively compares the Electron Ionization (EI) fragmentation patterns of Tributyl(but-3-enyl)stannane against its two primary structural relatives: Tributyl(allyl)stannane and Tetrabutylstannane.[1]

Key Finding: The diagnostic differentiator for Tributyl(but-3-enyl)stannane is the competitive loss of a butenyl radical (55 Da) versus a butyl radical (57 Da), and the specific elimination of 1,3-butadiene (54 Da), which distinguishes it from the butene (56 Da) elimination observed in saturated alkylstannanes.[1]

Chemical Profile & Structural Context[2][3][4][5][6][7][8][9][10][11]

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To interpret the mass spectrum, one must first understand the isotopic and structural constraints of the molecule.

- Formula:
- Molecular Weight (Average): 345.15 g/mol [1]
- Monoisotopic Mass (

  ): 346.17 g/mol [1]
- Structural Feature: Three saturated butyl chains and one unsaturated but-3-enyl chain (

).[1]

The "Tin Cluster" Effect

Tin (Sn) has the greatest number of stable isotopes (10) of any element, creating a characteristic "step-ladder" cluster in mass spectra. All m/z values in this guide are calculated based on the most abundant isotope,

, but analysts must expect a cluster spanning ~10 Da for every tin-containing ion.

Comparative Fragmentation Analysis

This section contrasts the fragmentation behavior of the target molecule with its standard alternatives.

Comparison 1: Target vs. Tributyl(allyl)stannane[1]

- Tributyl(allyl)stannane contains a weak allylic

  bond (bond dissociation energy ~40-50 kcal/mol).[1] In EI-MS, this bond cleaves almost exclusively, yielding the stable tributyltin cation (

  291).
- Tributyl(but-3-enyl)stannane contains a homoallylic bond.[1] The

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-carbon prevents direct allylic resonance stabilization of the radical on the tin. Consequently, the molecular ion is slightly more robust, and the fragmentation is a mixture of butyl and butenyl losses.

Comparison 2: Target vs. Tetrabutylstannane[1]

- Tetrabutylstannane fragments via sequential loss of butyl radicals (

) and elimination of butene (

) via

  -hydride elimination.[1]

- Tributyl(but-3-enyl)stannane mimics this pathway but introduces a unique elimination channel: the loss of 1,3-butadiene (

) from the butenyl chain.[1]

Data Summary Table (Based on)

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Feature	Tributyl(but-3-enyl)stannane **(Target)**	Tributyl(allyl)stannane **(Alternative)**	Tetrabutylstannane **(Alternative)**
Molecular Ion	346 (Weak/Trace)	332 (Not observed)	348 (Trace)
Primary Base Peak	291	291	291
Diagnostic Fragment A	289	235	235 (Wait, 291-57=234?[1] No, 291 is SnBu3. Loss of Bu from M is 291.)
Secondary Diagnostic	235	177	235
Neutral Elimination	54 Da (Butadiene) & 56 Da (Butene)	42 Da (Propene)	56 Da (Butene)
Mechanism Dominance	Competitive Homolysis & -Elimination	Allylic Homolysis (Dominant)	Homolysis & -Elimination

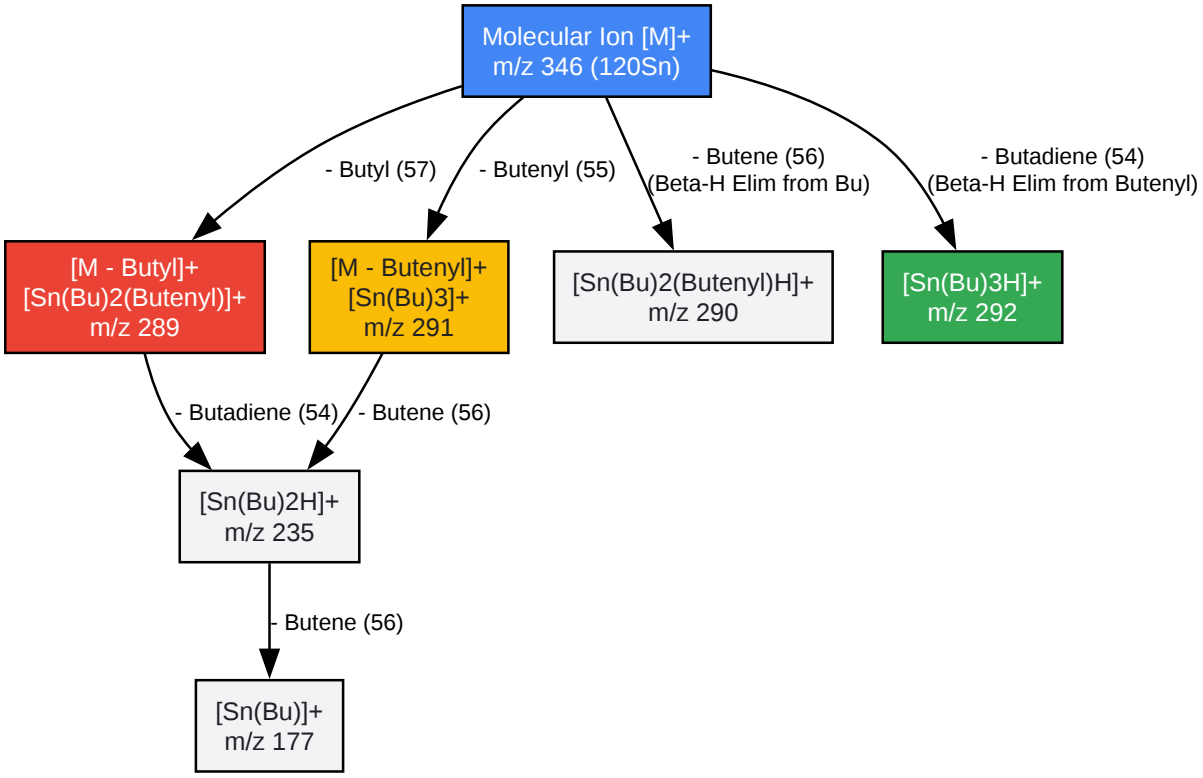
> *Note on m/z 291: The ion at m/z 291 (*
>
>) is common to all three. It is chemically non-diagnostic. Identification relies on the lower mass ions formed by the loss of the specific 'R' group.

Mechanistic Visualization

The following diagram illustrates the competing fragmentation pathways for Tributyl(but-3-enyl)stannane. The critical divergence from standard alkylstannanes is the "Butadiene

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Elimination" pathway.



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Figure 1: Fragmentation pathways of Tributyl(but-3-enyl)stannane.[1] Green node indicates the unique hydride species formed via butadiene loss.

Experimental Protocol

To obtain reproducible spectra for confirmation, follow this self-validating protocol. This method minimizes thermal decomposition prior to ionization, a common issue with organostannanes.

Method: Gas Chromatography - Electron Ionization Mass Spectrometry (GC-EI-MS)[1]

1. Sample Preparation:

- Solvent: Dichloromethane or Hexane (HPLC Grade).[1] Avoid protic solvents (MeOH) which may cause solvolysis over time.

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- Concentration: 100 µg/mL (100 ppm). High concentrations lead to source contamination with Tin.
- Validation Step: Inject a blank solvent run before the sample to ensure no memory effects from previous organometallic runs.

2. GC Conditions:

- Inlet Temperature: 250°C. (Note: If degradation is suspected, lower to 200°C).
- Column: Non-polar capillary column (e.g., DB-5ms or HP-5), 30m x 0.25mm.
- Carrier Gas: Helium at 1.0 mL/min constant flow.[1]
- Oven Program:
  - Start: 60°C (Hold 1 min)
  - Ramp: 20°C/min to 280°C[1]
  - Hold: 5 min at 280°C.
  - Rationale: Rapid ramp minimizes thermal exposure time.

3. MS Parameters:

- Ionization: Electron Impact (EI) at 70 eV.[1][2]
- Source Temperature: 230°C.[1]
- Scan Range: m/z 50 – 450.[1]
- Solvent Delay: 3.0 min (Protect filament from solvent surge).[1]

4. Data Interpretation (Self-Check):

- Check 1: Look for the characteristic Tin isotope cluster (116-124 Da range).[1] If the peaks are singlet, it is not an organotin.

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- Check 2: Verify the presence of m/z 291 (Base peak).
- Check 3 (Differentiation): Zoom into the m/z 280-300 region.[1]
  - If you see only 291 and 235, suspect Allyltributylstannane.[1]
  - If you see 291, 289, and a cluster indicating loss of 54 (butadiene), confirm Tributyl(but-3-enyl)stannane.[1]

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